Using 3,5-Difluoro-3'-morpholinomethyl benzophenone in high-throughput screening

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Compound of Interest

Compound Name:	*3,5-Difluoro-3'-morpholinomethyl benzophenone*
CAS No.:	*898792-32-0*
Cat. No.:	*B1325646*

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Application Note: Dual-Modality High-Throughput Screening Using **3,5-Difluoro-3'-morpholinomethyl benzophenone**

Audience: Researchers, Scientists, and Drug Development Professionals Discipline: Biophysical Screening & Chemical Biology

Executive Summary

In modern Fragment-Based Drug Discovery (FBDD), bridging the gap between initial biophysical hit identification and functional target validation remains a critical bottleneck. This application note details a dual-modality high-throughput screening (HTS) workflow utilizing **3,5-Difluoro-3'-morpholinomethyl benzophenone** (CAS: 898792-32-0). By combining the extreme environmental sensitivity of

F Nuclear Magnetic Resonance (NMR) with the irreversible trapping capabilities of benzophenone photoaffinity labeling (PAL), this specific chemical scaffold serves as a powerful bimodal probe. This guide provides the mechanistic rationale and self-validating protocols required to execute this workflow with high scientific rigor.

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Chemical Rationale & Scaffold Architecture

The architectural design of **3,5-Difluoro-3'-morpholinomethyl benzophenone** is not arbitrary; each functional moiety serves a distinct, causal purpose in the screening pipeline:

- 3,5-Difluorophenyl Ring (The Reporter): Fluorine-19 has a 100% natural isotopic abundance and a highly sensitive chemical shift dispersion. Because biological macromolecules lack endogenous fluorine,

  F NMR provides spectra with zero background interference[1]. The symmetric 3,5-difluoro substitution yields a distinct, easily quantifiable NMR signal that undergoes rapid transverse relaxation (

) upon protein binding.

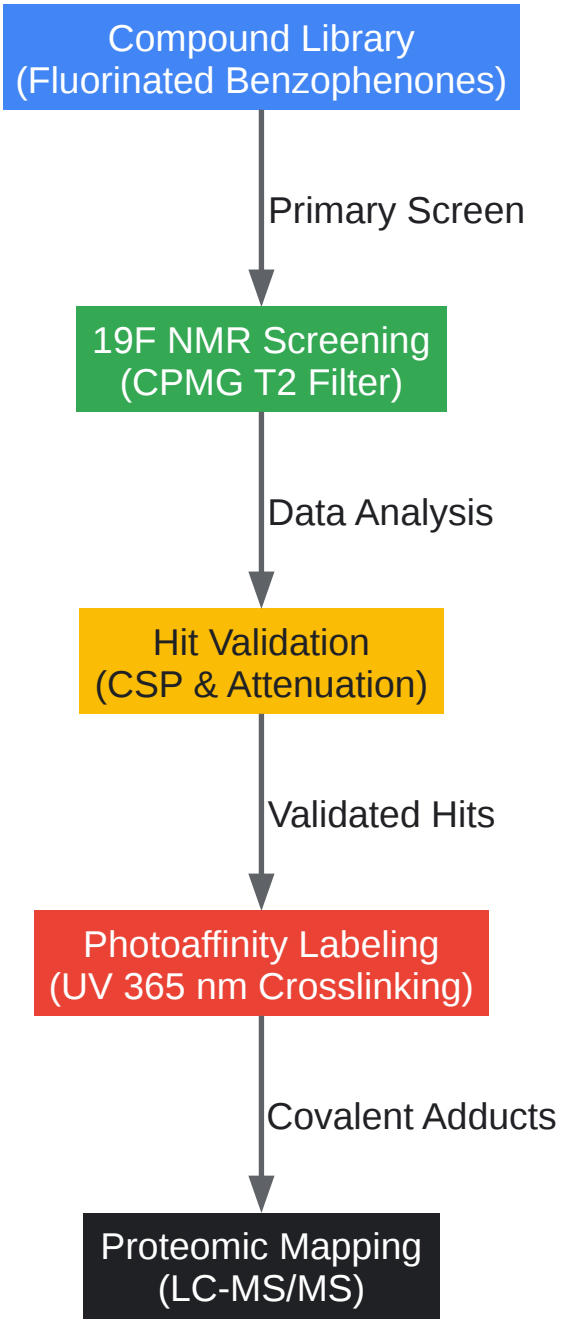
- Benzophenone Core (The Trapping Agent): Benzophenones are classic photoaffinity labels. Upon irradiation with UV-A light (~365 nm), the carbonyl oxygen is excited to a triplet diradical state. This diradical preferentially inserts into unreactive C-H bonds of the target protein's binding pocket, forming a stable covalent adduct[2].

- Morpholinomethyl Group (The Solubilizer): Biophysical fragment screening requires compounds to be tested at high concentrations (typically 0.1 – 2.0 mM). The basic morpholine nitrogen ensures the compound remains highly soluble in aqueous buffer systems, preventing false positives caused by compound aggregation or micelle formation, while also providing a handle for salt formation.

Workflow Visualization

The following diagram illustrates the logical progression from non-covalent biophysical screening to covalent structural mapping.

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Figure 1: Dual-modality HTS pipeline transitioning from transient NMR detection to irreversible MS/MS mapping.

Protocol 1: Ligand-Observed F NMR Fragment Screening

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Mechanistic Principle: This protocol utilizes a Carr-Purcell-Meiboom-Gill (CPMG) pulse sequence to exploit the difference in transverse relaxation time (

) between free and protein-bound states. Small molecules tumble rapidly in solution (long

, sharp signals). When bound to a massive protein, they adopt the protein's slow tumbling rate, causing their

to shorten dramatically, which manifests as signal broadening or complete attenuation[3].

Self-Validating System: To ensure signal attenuation is due to specific protein binding and not non-specific aggregation, a non-binding fluorinated reference (e.g., trifluoroethanol) must be included. If both the probe and the reference attenuate, the protein has caused non-specific precipitation.

Step-by-Step Methodology:

- Buffer Preparation: Prepare 500 µL of NMR screening buffer (50 mM Tris-HCl, 150 mM NaCl, 10% D

  O to provide a lock signal, pH 7.4).
- Ligand & Control Addition: Add **3,5-Difluoro-3'-morpholinomethyl benzophenone** to a final concentration of 100 µM. Add trifluoroethanol (TFE) to a final concentration of 50 µM as the internal non-binding control.
- Baseline Acquisition: Acquire a baseline

  F CPMG NMR spectrum at 298 K using a spectrometer equipped with a fluorine-tuned cryoprobe. Apply a

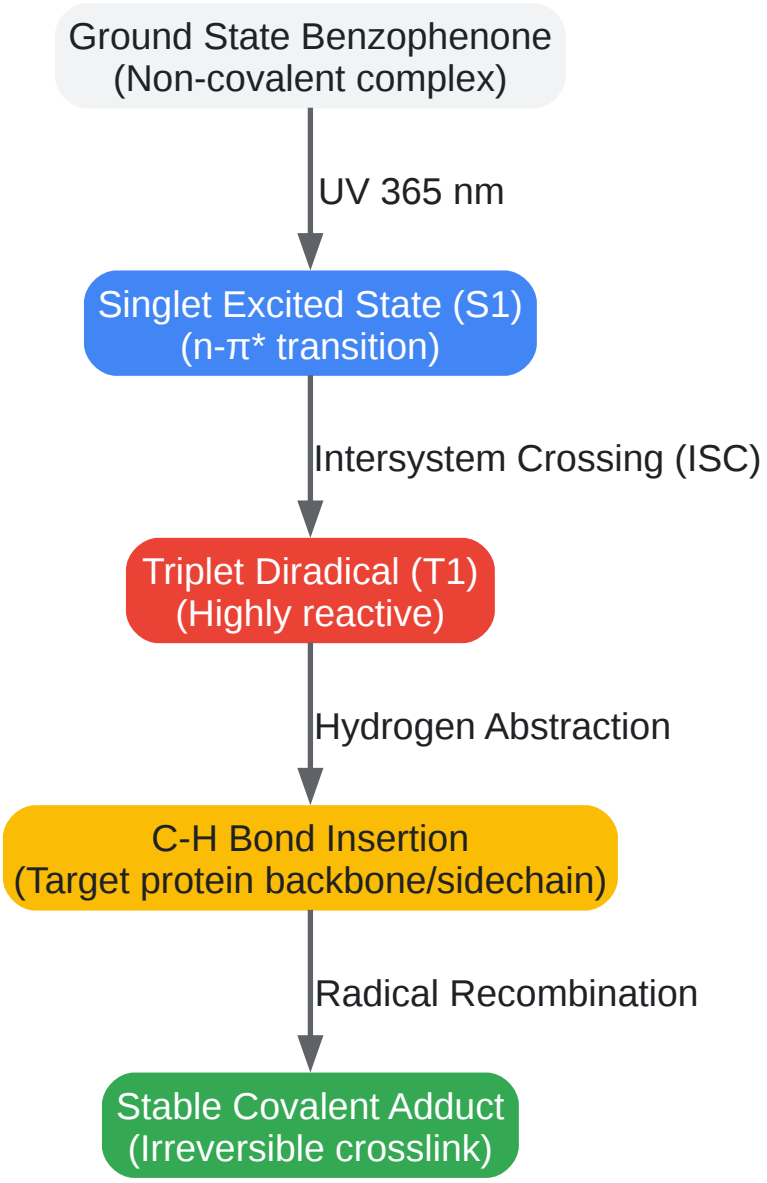
  filter delay of 100 ms.
- Protein Introduction: Titrate the target protein into the NMR tube to achieve a final concentration of 10 µM (establishing a 10:1 ligand-to-protein ratio).
- Hit Calling: Re-acquire the

  F CPMG spectrum. Calculate the percentage of signal attenuation. A true hit is defined as >30% attenuation of the 3,5-difluoro signal with <5% change in the TFE control signal[1].

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Protocol 2: Photoaffinity Labeling (PAL) and Target Mapping

Mechanistic Principle: Once reversible binding is confirmed via NMR, the benzophenone moiety is activated to covalently trap the fragment in the binding pocket. UV irradiation at 365 nm excites the benzophenone n-π* transition without providing enough energy to damage aromatic amino acids (tryptophan/tyrosine) in the target protein[4].



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Figure 2: Photochemical mechanism of benzophenone activation and covalent insertion.

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Step-by-Step Methodology:

- Complex Formation: In a 96-well glass-bottom plate, incubate 50 µM of the target protein with 250 µM of the compound in screening buffer for 30 minutes at 4°C to reach thermodynamic equilibrium.
- UV Irradiation: Place the plate on an ice block to prevent thermal degradation. Irradiate using a UV-A lamp (365 nm, 100 W) at a distance of 5 cm for 20 minutes. Control: Maintain an identical "No-UV" control plate in the dark to differentiate covalent crosslinking from strong non-covalent retention.
- Denaturation & Digestion: Quench the reaction by adding DTT (10 mM). Denature the protein using 8M urea, alkylate with iodoacetamide (20 mM), and perform an overnight trypsin digestion at 37°C.
- LC-MS/MS Analysis: Analyze the digested peptides using high-resolution tandem mass spectrometry. Search the data for a static mass shift of +317.12 Da (the exact monoisotopic mass of C

  H

  F

  NO

) on peptide fragments to identify the exact amino acid residue of insertion[2].

Quantitative Data Presentation

To ensure robust Go/No-Go decision-making during the HTS campaign, experimental data should be evaluated against the following standardized metrics:

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Assay Modality	Metric Evaluated	Expected Baseline (Free)	Threshold for "Hit" Validation	Causality / Implication
F NMR	Ligand Relaxation Time	> 800 ms	< 200 ms	Indicates restriction of ligand tumbling due to macromolecular binding.
F NMR	Signal Attenuation (%)	0 - 5%	> 30%	Validates occupancy of the binding pocket.
PAL / UV	Covalent Adduct Yield	0% (No UV)	> 15% (Post-UV)	Confirms spatial proximity of the benzophenone to a reactive C-H bond.
LC-MS/MS	Sequence Coverage	> 80%	Mass Shift: +317.12 Da	Localizes the exact allosteric or orthosteric binding site.

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